

Strategies to prevent Perfluorodecanesulfonic acid contamination during sampling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perfluorodecane sulfonic acid*

Cat. No.: *B031229*

[Get Quote](#)

Technical Support Center: Perfluorodecanesulfonic Acid (PFAS) Sampling

Welcome to the technical support center for Perfluorodecanesulfonic acid (PFAS) sampling. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing sample contamination.

Troubleshooting Guide

Q1: I suspect my samples are contaminated with PFAS. What are the common sources of contamination during sampling?

A1: PFAS contamination during sampling can originate from a wide array of sources due to their extensive use in industrial and consumer products.^{[1][2]} Key sources include sampling equipment, field clothing, personal care products, and even some common field documentation materials.^{[1][2][3]} It is crucial to meticulously plan your sampling campaign to minimize these risks.^{[4][5]}

Q2: What specific materials should I avoid when selecting my sampling equipment?

A2: To prevent contamination, it is critical to avoid materials known to contain or leach PFAS. A primary material to avoid is Polytetrafluoroethylene (PTFE), commonly known as Teflon®, which is often found in tubing, fittings, and container liners.[1][2][4] Other materials to avoid include low-density polyethylene (LDPE), polyvinylidene fluoride (PVDF), and glass containers, as PFAS can adsorb to glass surfaces.[1][2][4] It is also recommended to avoid using aluminum foil and waterproof field notebooks.[1][2]

Q3: My initial field blanks show PFAS contamination. What steps can I take to identify and eliminate the source?

A3: If your field blanks indicate contamination, a systematic review of your sampling protocol is necessary.

- Equipment Check: Ensure all equipment that comes into direct contact with the sample is made of approved materials like high-density polyethylene (HDPE), polypropylene, or stainless steel.[4][6]
- Decontamination Protocol Review: Verify that your decontamination procedure is rigorously followed between sampling locations. This should include washing with a PFAS-free detergent and rinsing with PFAS-free water.[7][8]
- Personnel Check: Review the clothing and personal care product restrictions with your field team. Ensure they are not wearing water-resistant clothing and have avoided lotions or sunscreens on the day of sampling.[1][3]
- Site-Specific Sources: Consider potential atmospheric deposition or other site-specific sources of PFAS that could be impacting your samples.

Frequently Asked Questions (FAQs)

General Sampling Questions

Q4: What are the recommended materials for constructing a PFAS sampling train?

A4: For PFAS sampling, it is recommended to use equipment made from high-density polyethylene (HDPE), polypropylene, and stainless steel.[\[4\]](#)[\[6\]](#) Silicone tubing is also an acceptable material.[\[4\]](#) These materials have been shown to have a low potential for leaching PFAS.

Q5: What type of clothing should field personnel wear?

A5: Field personnel should wear well-laundered clothing made of synthetic or 100% cotton materials.[\[3\]](#) Clothing should not have been treated with fabric softeners. It is crucial to avoid any water-resistant, waterproof, or stain-treated clothing, as these treatments often contain PFAS.[\[1\]](#)[\[2\]](#)

Q6: Are there any restrictions on personal care products for the sampling team?

A6: Yes, the sampling team should avoid using cosmetics, moisturizers, hand creams, sunscreens, and insect repellents on the day of sampling, as these products may contain PFAS.[\[1\]](#)[\[3\]](#)[\[5\]](#) If sunscreen or insect repellent is necessary, it should be applied away from the sampling area, followed by hand washing and putting on new nitrile gloves.[\[5\]](#)

Decontamination and Quality Control

Q7: What is the standard procedure for decontaminating sampling equipment?

A7: A standard decontamination protocol involves washing the equipment with a phosphate-free detergent, such as Luminox® or Liquinox®, and PFAS-free water.[\[9\]](#) This is followed by a thorough rinse with PFAS-free water.[\[9\]](#) For some equipment, a final rinse with methanol may be required.

Q8: What types of quality control samples are essential for a PFAS investigation?

A8: To ensure data quality, it is important to collect several types of quality control samples. These include:

- Field Blanks: To check for contamination introduced during the sampling process.[\[10\]](#)

- Equipment Blanks: To verify the effectiveness of the decontamination procedures.[9]
- Trip Blanks: To assess potential contamination during sample transport and storage.[9]
- Field Duplicates: To evaluate the precision of the sampling and analytical methods.[9]

Sample Handling and Storage

Q9: What type of containers should be used for collecting and storing PFAS samples?

A9: Samples should be collected in high-density polyethylene (HDPE) or polypropylene containers.[1][11] The container caps should also be made of HDPE or polypropylene and should not have a Teflon® liner.[6]

Q10: How should PFAS samples be preserved and stored?

A10: Proper sample preservation is critical. Laboratories will often provide pre-preserved sample bottles.[6] For example, EPA Method 537.1 requires preservation with Trizma®.[10] After collection, samples should be chilled and stored on wet ice, not blue ice, as blue ice packs can be a source of PFAS contamination.[1][2][3]

Data Presentation

Table 1: Recommended and Restricted Materials for PFAS Sampling

Category	Recommended Materials	Restricted Materials
Tubing & Bailers	High-Density Polyethylene (HDPE), Polypropylene, Silicone, Stainless Steel[1][4]	Polytetrafluoroethylene (PTFE, Teflon®), Low-Density Polyethylene (LDPE)[1][2][4]
Sample Containers	High-Density Polyethylene (HDPE), Polypropylene[1][11]	Glass, Containers with Teflon®-lined caps[1][2]
Field Clothing	Well-laundered 100% Cotton or Synthetic fabrics[3]	Water-resistant, waterproof, or stain-treated clothing (e.g., Gore-Tex®)[2][3]
Gloves	Powderless Nitrile Gloves[5][6]	Latex Gloves[2]
Field Notebooks	Loose-leaf paper on an aluminum or Masonite clipboard[3]	Waterproof or Rite in the Rain® paper[2]
Cooling	Wet Ice	Blue Ice Packs[1][2]
Decontamination	PFAS-free detergents (e.g., Luminox®, Liquinox®), PFAS-free water, Methanol[9]	Detergents containing fluorosurfactants[9]

Experimental Protocols

Protocol 1: Equipment Decontamination

This protocol outlines the steps for decontaminating non-disposable sampling equipment to prevent cross-contamination between samples.

Materials:

- PFAS-free detergent (e.g., Luminox®, Liquinox®)
- PFAS-free tap water
- PFAS-free deionized water
- Methanol (reagent grade or higher)

- Scrub brushes (non-metallic)
- HDPE or polypropylene sheeting for air drying

Procedure:

- Pre-rinse: Rinse the equipment with PFAS-free tap water to remove any loose soil or sediment.
- Wash: In a designated decontamination area, wash the equipment thoroughly with a solution of PFAS-free detergent and PFAS-free tap water using a scrub brush.[9]
- Tap Water Rinse: Rinse the equipment thoroughly with PFAS-free tap water to remove all detergent residue.[9]
- Deionized Water Rinse: Rinse the equipment again with PFAS-free deionized water.[9]
- Methanol Rinse (if required): For certain equipment, a final rinse with methanol may be necessary to remove any remaining organic residues. Collect all methanol rinsate for proper disposal.
- Air Dry: Place the cleaned equipment on clean HDPE or polypropylene sheeting to air dry completely.[9]
- Storage: Once dry, wrap the equipment in clean aluminum foil or store it in a clean, sealed container made of HDPE or polypropylene to prevent contamination before the next use.

Protocol 2: Groundwater Sample Collection

This protocol provides a generalized procedure for collecting groundwater samples for PFAS analysis.

Materials:


- Dedicated or decontaminated sampling pump and tubing (HDPE, polypropylene, or silicone)
- Pre-preserved sample containers (HDPE or polypropylene)

- Powderless nitrile gloves
- Field meter for water quality parameters (optional)
- Cooler with wet ice


Procedure:

- Preparation: At the sampling location, set up a clean staging area on HDPE sheeting. Don a new pair of powderless nitrile gloves.[\[5\]](#)
- Well Purging: If required, purge the well according to the project-specific plan to ensure the sample is representative of the aquifer. Use low-flow purging techniques to minimize turbidity.
- Sample Collection:
 - Reduce the pump rate to a gentle flow to minimize aeration of the sample.
 - Carefully open the sample container without touching the inside of the cap or bottle.[\[5\]](#)
 - Fill the sample bottle directly from the pump tubing, allowing the water to flow gently down the inside of the bottle. Do not allow the tubing to touch the bottle.[\[5\]](#)
 - Fill the bottle to the shoulder, leaving a small headspace.
- Capping and Labeling: Securely cap the bottle. Label the bottle with a unique sample identifier, date, and time using a permanent marker.
- Storage: Immediately place the sample in a cooler with wet ice.
- Quality Control: Collect a field duplicate and a field blank at the frequency specified in the quality assurance project plan.
- Decontamination: If the sampling equipment is to be reused, decontaminate it according to Protocol 1.

Visualizations

[Click to download full resolution via product page](#)

Caption: Groundwater Sampling Workflow for PFAS Analysis.



[Click to download full resolution via product page](#)

Caption: Step-by-step equipment decontamination protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. envstd.com [envstd.com]
- 2. Restricted Items You Should Not Use When Sampling for PFAS - Broadbent & Associates, Inc. [broadbentinc.com]
- 3. envstd.com [envstd.com]
- 4. pfas-1.itrcweb.org [pfas-1.itrcweb.org]
- 5. waterboards.ca.gov [waterboards.ca.gov]
- 6. freese.com [freese.com]
- 7. ngwa.org [ngwa.org]
- 8. americananalytics.com [americanalytics.com]
- 9. epa.gov [epa.gov]
- 10. mass.gov [mass.gov]
- 11. agilent.com [agilent.com]
- To cite this document: BenchChem. [Strategies to prevent Perfluorodecanesulfonic acid contamination during sampling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b031229#strategies-to-prevent-perfluorodecanesulfonic-acid-contamination-during-sampling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com